

Application Note: Quantification of PEG-25 PABA in Sunscreen Formulations

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Compound of Interest

Compound Name: PEG-25 PABA

Cat. No.: B1142495

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Abstract

This application note provides detailed protocols for the quantitative analysis of **PEG-25 PABA** (Polyethylene Glycol-25 Para-Aminobenzoic Acid), a UV-B filter, in sunscreen formulations. The methodologies described herein are essential for quality control, formulation development, and regulatory compliance in the cosmetics and pharmaceutical industries. The primary methods covered are High-Performance Liquid Chromatography (HPLC) with UV detection and a secondary method using direct UV-Vis Spectrophotometry. This document includes comprehensive experimental protocols, data presentation tables, and visual workflows to guide researchers, scientists, and drug development professionals. In the European Union, **PEG-25 PABA** is permitted for use as a UV filter in cosmetic products at a maximum concentration of 10%.^[1]

Introduction

PEG-25 PABA is a water-soluble organic compound used in sunscreen products to absorb UV-B radiation, thereby protecting the skin from sun damage.^[2] Accurate and precise quantification of this active ingredient is crucial to ensure product efficacy and safety, and to meet regulatory standards. This note details two robust analytical methods for its determination in complex matrices such as creams, lotions, and emulsions.

Analytical Methods Overview

Two primary methods are presented for the quantification of **PEG-25 PABA**:

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): This is the preferred method for its high specificity, accuracy, and ability to separate the analyte from other matrix components.
- UV-Vis Spectrophotometry: A simpler, high-throughput method suitable for rapid quality control checks, although it is more susceptible to interference from other UV-absorbing compounds in the formulation.

High-Performance Liquid Chromatography (HPLC-UV) Method

This method is adapted from established chromatographic principles for the analysis of water-soluble UV filters in cosmetic formulations.

Experimental Protocol

3.1.1. Materials and Reagents

- **PEG-25 PABA** reference standard ($\geq 98\%$ purity)
- HPLC-grade methanol, acetonitrile, and water
- Ammonium acetate
- Tetra-n-butylammonium bromide
- Phosphoric acid
- Sunscreen samples containing **PEG-25 PABA**
- 0.45 μm syringe filters (PVDF or nylon)

3.1.2. Instrumentation

- HPLC system with a UV-Vis detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μm particle size)

- Ultrasonic bath
- Centrifuge
- Analytical balance

3.1.3. Sample Preparation

- Accurately weigh approximately 0.5 g of the sunscreen formulation into a 50 mL volumetric flask.
- Add approximately 30 mL of methanol and sonicate for 15-20 minutes to disperse the sample and dissolve the **PEG-25 PABA**.
- Allow the solution to cool to room temperature.
- Dilute to the mark with methanol and mix thoroughly.
- Transfer a portion of the solution to a centrifuge tube and centrifuge at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

3.1.4. Chromatographic Conditions

- Mobile Phase: 35:65 (v/v) ethanol-ammonium acetate buffer (pH 4, containing 50 mmol L⁻¹ tetra-n-butylammonium bromide).[3] An alternative isocratic mobile phase is acetonitrile/water (60/40, v/v) with 0.1% phosphoric acid.[4]
- Flow Rate: 1.0 mL/min
- Column Temperature: 50 °C[3]
- Injection Volume: 10 µL
- UV Detection Wavelength: 280 nm or the maximum absorption wavelength for **PEG-25 PABA**.

- Run Time: Approximately 10-15 minutes

3.1.5. Calibration Prepare a stock solution of **PEG-25 PABA** reference standard in methanol (e.g., 1000 µg/mL). From the stock solution, prepare a series of calibration standards ranging from 1 µg/mL to 100 µg/mL. Inject each standard and plot the peak area against the concentration to construct a calibration curve.

Data Presentation

The following tables summarize typical validation parameters for the HPLC-UV method.

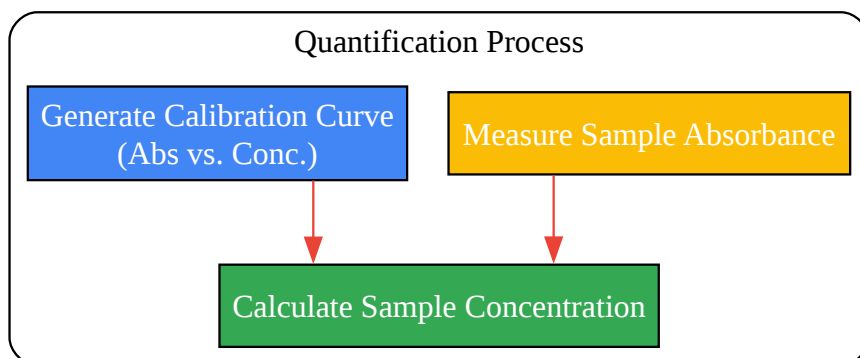
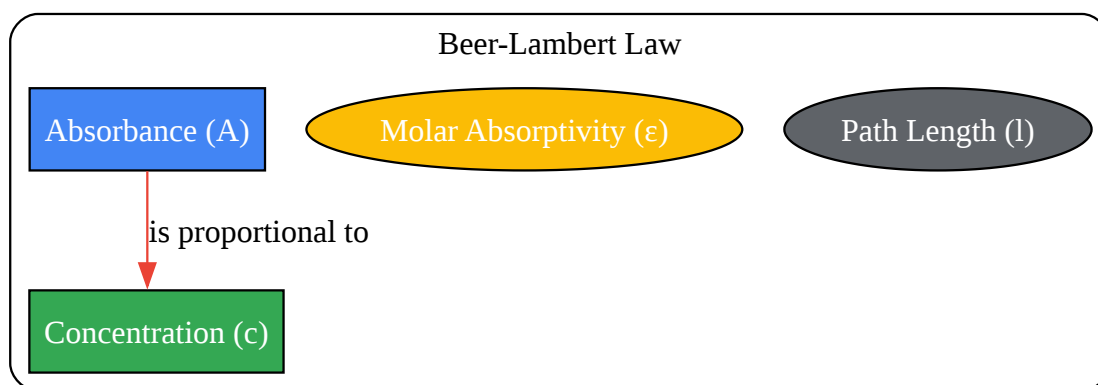
Table 1: HPLC-UV Method Validation Parameters

Parameter	Result
Linearity (R ²)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%

Table 2: Quantification of **PEG-25 PABA** in Spiked Sunscreen Samples

Sample ID	Spiked Concentration (% w/w)	Measured Concentration (% w/w)	Recovery (%)
Sunscreen Base 1	5.0	4.95	99.0
Sunscreen Base 2	7.5	7.41	98.8
Sunscreen Base 3	10.0	10.12	101.2

Experimental Workflow Diagram



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